

Technical Guide: Physicochemical Parameters of Ethyl Linalool (CAS 10339-55-6)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Ethyl linalool
CAS No.:	92590-71-1
Cat. No.:	B8231088

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl linalool (CAS: 10339-55-6), chemically known as 3,7-Dimethyl-1,6-nonadien-3-ol, is a synthetic monoterpenoid alcohol. It is structurally related to linalool but features an ethyl group substitution, which significantly modifies its olfactory and physicochemical properties.^[1] This alteration results in reduced volatility and a softer, more floral, and waxy aroma compared to the greener, more citrusy notes of linalool.^{[1][2][3]} While not found in nature, **ethyl linalool** is a key ingredient in the fragrance and flavor industries, valued for its stability and versatile scent profile in perfumes, cosmetics, and personal care products.^{[1][4]} This document provides an in-depth overview of its core physicochemical parameters, experimental determination protocols, and a common synthesis pathway.

Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of **ethyl linalool**. Data has been aggregated from various technical and safety data sheets.

Table 2.1: General and Physical Properties

Parameter	Value	Source(s)
CAS Number	10339-55-6	[2][4][5][6][7][8]
Molecular Formula	C ₁₁ H ₂₀ O	[2][6][7][8][9]
Molecular Weight	168.28 g/mol	[2][5][6][9]
Appearance	Colorless to pale yellow liquid	[2][5][8][10]
Odor	Fresh, floral, with notes of bergamot, rosewood, and lavender	[6][8][11]

Table 2.2: Thermodynamic Properties

Parameter	Value	Conditions	Source(s)
Boiling Point	213 - 215 °C	@ 760 mmHg	[2][4][5]
132 °C	@ 86 Torr	[9][12]	
Flash Point	83 - 87 °C	Closed Cup	[2][4][5][7][13][14]
Vapor Pressure	0.02 mmHg	@ 20 °C	[2]
0.005 mmHg (18 Pa)	@ 25 °C	[2][9][11][13]	
Melting/Freezing Point	< -73 °C	[13]	

Table 2.3: Optical and Other Properties

Parameter	Value	Conditions	Source(s)
Density / Specific Gravity	0.857 - 0.867 g/cm ³	@ 20 °C / 25 °C	[2][5][7][8][9][13]
Refractive Index (nD)	1.4620 - 1.4660	@ 20 °C	[2][5][6][8][11]
Solubility in Water	563 - 656 mg/L	@ 20 °C	[6][9][11][10][13][15]
Solubility in Solvents	Soluble	In alcohol, oils, organic solvents	[4][5][14][15]
Log P (o/w)	3.3	Estimated	[2][9][11][13]
Assay (Purity)	≥ 97% (sum of isomers)	[5][6]	

Experimental Protocols

The determination of the physicochemical parameters listed above follows standardized methodologies. Below are detailed summaries of the typical experimental protocols used for key measurements.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[16] A common and efficient method for small sample volumes is the Thiele tube method.[7][8]

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (e.g., paraffin), and a heat source.
- Procedure:
 - A small amount of the **ethyl linalool** sample (a few milliliters) is placed into the small test tube.[8]
 - The capillary tube is inverted (open end down) and placed inside the test tube containing the sample.

- The test tube assembly is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube filled with heating oil, ensuring the sample is fully submerged.[7]
- The side arm of the Thiele tube is gently and continuously heated. This design allows for uniform heating of the oil via convection currents.[7]
- As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.
- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube, indicating the sample is boiling.[7][8]
- The heat source is removed, and the apparatus is allowed to cool.
- The boiling point is the temperature recorded the instant the stream of bubbles stops and the liquid is drawn back into the capillary tube.[7][8]

Density Determination (Oscillating Densimeter Method)

This method is outlined in OECD Test Guideline 109 and is suitable for liquids with a dynamic viscosity below 5 Pa·s.[3][12][14]

- Apparatus: Digital oscillating U-tube densitometer.
- Principle: A U-shaped tube is electronically excited to oscillate at its characteristic frequency. This frequency changes when the tube is filled with a sample. The change in frequency is directly related to the density of the sample.
- Procedure:
 - The instrument is calibrated using two substances of known density, such as dry air and degassed, double-distilled water. The densities of the calibration standards should bracket the expected density of the sample.
 - The sample of **ethyl linalool** is injected into the clean, dry U-tube, ensuring no air bubbles are present.

- The instrument maintains a constant temperature (e.g., 20°C).
- The oscillation period of the filled tube is measured by the instrument.
- The instrument's software automatically calculates the density of the sample based on the calibration data and the measured oscillation period. The measurement is performed in duplicate.[3]

Refractive Index Determination (Abbe Refractometer)

The refractive index is a fundamental property related to how light propagates through a substance. Standard methods such as ASTM D1218 are commonly followed.[6][13][15][17][18]

- Apparatus: Abbe-type refractometer with a light source (typically a sodium D-line lamp, 589.3 nm) and a temperature-controlled prism assembly.[6][18]
- Procedure:
 - The refractometer prisms are cleaned and calibrated using a standard of known refractive index (e.g., distilled water).
 - The prisms are brought to the desired temperature (e.g., 20°C) using a circulating water bath.
 - A few drops of the **ethyl linalool** sample are placed on the surface of the lower prism.
 - The prism box is closed, allowing the sample to spread into a thin, uniform film.
 - The user looks through the eyepiece and adjusts the instrument until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale. The measurement is typically repeated for accuracy.

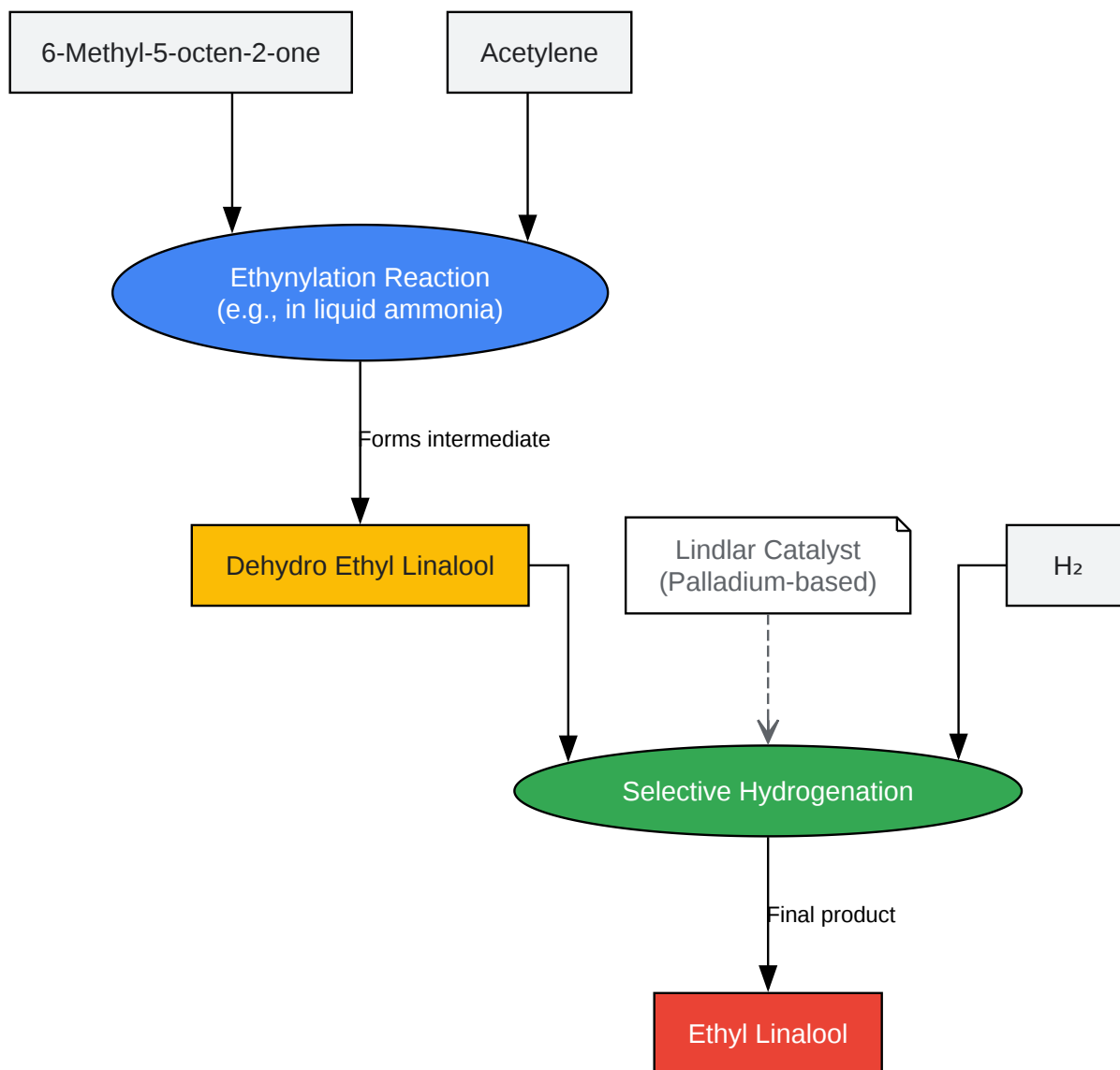
Flash Point Determination (Pensky-Martens Closed Cup Method)

The flash point is the lowest temperature at which a liquid's vapors will ignite when an ignition source is introduced.[4] The Pensky-Martens closed-cup method (e.g., ASTM D93) is standard for such liquids.[4][5][9][19]

- Apparatus: Manual or automated Pensky-Martens closed-cup tester, which consists of a brass test cup with a close-fitting lid, a stirrer, a heating source, and an ignition source applicator.[4][19]
- Procedure (Procedure A for distillate fuels/lubricants):
 - The sample cup is filled with **ethyl linalool** to the marked level.
 - The lid is secured, and the thermometer is placed in its holder.
 - The sample is heated at a controlled, constant rate (5 to 6°C per minute) while being continuously stirred (90 to 120 rpm).[19]
 - As the temperature approaches the expected flash point, the ignition source (a small flame or electric igniter) is periodically dipped into the vapor space of the cup through an opening in the lid.[19]
 - The flash point is the lowest temperature, corrected to a barometric pressure of 101.3 kPa, at which the application of the ignition source causes the vapors above the sample to flash (ignite momentarily).[4]

Synthesis Pathway

Ethyl linalool is produced industrially through a multi-step chemical synthesis.[1] One of the most common routes starts from 6-methyl-5-octen-2-one.[2] This process involves an ethynylation reaction followed by selective hydrogenation.[2][20][21][22]



[Click to download full resolution via product page](#)

Caption: Common industrial synthesis route for **Ethyl Linalool**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. chemconnections.org \[chemconnections.org\]](https://chemconnections.org)
- [2. store.astm.org \[store.astm.org\]](https://store.astm.org)
- [3. acri.gov.tw \[acri.gov.tw\]](https://acri.gov.tw)
- [4. Basics of Pensky-Martens closed-cup flash point testing | Anton Paar Wiki \[wiki.anton-paar.com\]](https://wiki.anton-paar.com)
- [5. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog \[blog.ansi.org\]](https://blog.ansi.org)
- [6. petrolube.com \[petrolube.com\]](https://petrolube.com)
- [7. vijaynazare.weebly.com \[vijaynazare.weebly.com\]](https://vijaynazare.weebly.com)
- [8. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [9. precisionlubrication.com \[precisionlubrication.com\]](https://precisionlubrication.com)
- [10. oecd.org \[oecd.org\]](https://oecd.org)
- [11. oecd.org \[oecd.org\]](https://oecd.org)
- [12. oecd.org \[oecd.org\]](https://oecd.org)
- [13. webstore.ansi.org \[webstore.ansi.org\]](https://webstore.ansi.org)
- [14. OECD n°109: Density of liquids and solids - Analytice \[analytice.com\]](https://analytice.com)
- [15. scribd.com \[scribd.com\]](https://scribd.com)
- [16. Determination of Boiling Point of Organic Compounds - GeeksforGeeks \[geeksforgeeks.org\]](https://geeksforgeeks.org)
- [17. store.astm.org \[store.astm.org\]](https://store.astm.org)
- [18. matestlabs.com \[matestlabs.com\]](https://matestlabs.com)
- [19. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester \[ayalytical.com\]](https://ayalytical.com)
- [20. Ethyl linalool synthesis - chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [21. CN111018672B - Method for preparing linalool - Google Patents \[patents.google.com\]](https://patents.google.com)
- [22. CN111018672A - Method for preparing linalool - Google Patents \[patents.google.com\]](https://patents.google.com)
- To cite this document: BenchChem. [Technical Guide: Physicochemical Parameters of Ethyl Linalool (CAS 10339-55-6)]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b8231088/docs#technical-guide-physicochemical-parameters-of-ethyl-linalool-cas-10339-55-6\]](https://www.benchchem.com/product/b8231088/docs#technical-guide-physicochemical-parameters-of-ethyl-linalool-cas-10339-55-6)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)